

Tert-butyl 4-(aminomethyl)benzoate chemical properties

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Compound of Interest

Compound Name: *Tert-butyl 4-(aminomethyl)benzoate*

Cat. No.: *B172258*

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An In-depth Technical Guide to the Chemical Properties of **Tert-butyl 4-(aminomethyl)benzoate**

Introduction

Tert-butyl 4-(aminomethyl)benzoate is a bifunctional organic compound utilized primarily as a building block and intermediate in organic synthesis.^[1] Its structure, which incorporates a tert-butyl ester and a primary amine group, makes it a valuable reagent in the development of pharmaceuticals, particularly for drugs targeting the central nervous system.^[1] The tert-butyl group often serves as a protecting group during multi-step syntheses of peptides and other bioactive molecules.^[1] Furthermore, its applications extend to materials science, where it can be integrated into polymers to modify their properties.^[1] This document provides a comprehensive overview of its chemical properties, spectroscopic data, synthesis, and safety information.

Chemical and Physical Properties

The fundamental physical and chemical properties of **tert-butyl 4-(aminomethyl)benzoate** are summarized below.

Property	Value	Reference
CAS Number	107045-28-3	[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1][3][4][5][6][7]
Molecular Weight	207.27 g/mol	[2][3][4][5][6][7]
Appearance	Light Yellow Crystal / Solid-Liquid Mixture	[1][2]
Boiling Point	311.8 ± 25.0 °C at 760 mmHg	[2]
Density	1.052 ± 0.06 g/cm ³	[2]
Purity	97% - 98%	[1][2]
Storage Conditions	2-8°C, protect from light, sealed in dry	[1][2][8]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **tert-butyl 4-(aminomethyl)benzoate**.

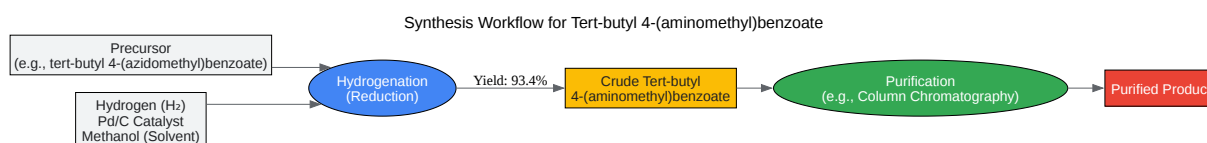
Spectroscopic Data	Conformance	Reference
¹³ C NMR	Conforms to Structure	[1][6]
Infrared (IR) Spectrum	Conforms to Structure	[1][6]
Mass Spectrometry (MS)	Conforms to Structure	[6]

Note: While sources confirm that spectral data are available and conform to the expected structure, specific peak data is not detailed in the provided search results. Researchers should refer to spectral databases for detailed information.[6]

Experimental Protocols

Synthesis

A common method for the synthesis of **tert-butyl 4-(aminomethyl)benzoate** involves the reduction of a precursor. One documented synthesis reports a yield of 93.4% via hydrogenation using a palladium on activated charcoal catalyst in a methanol solvent.[3]



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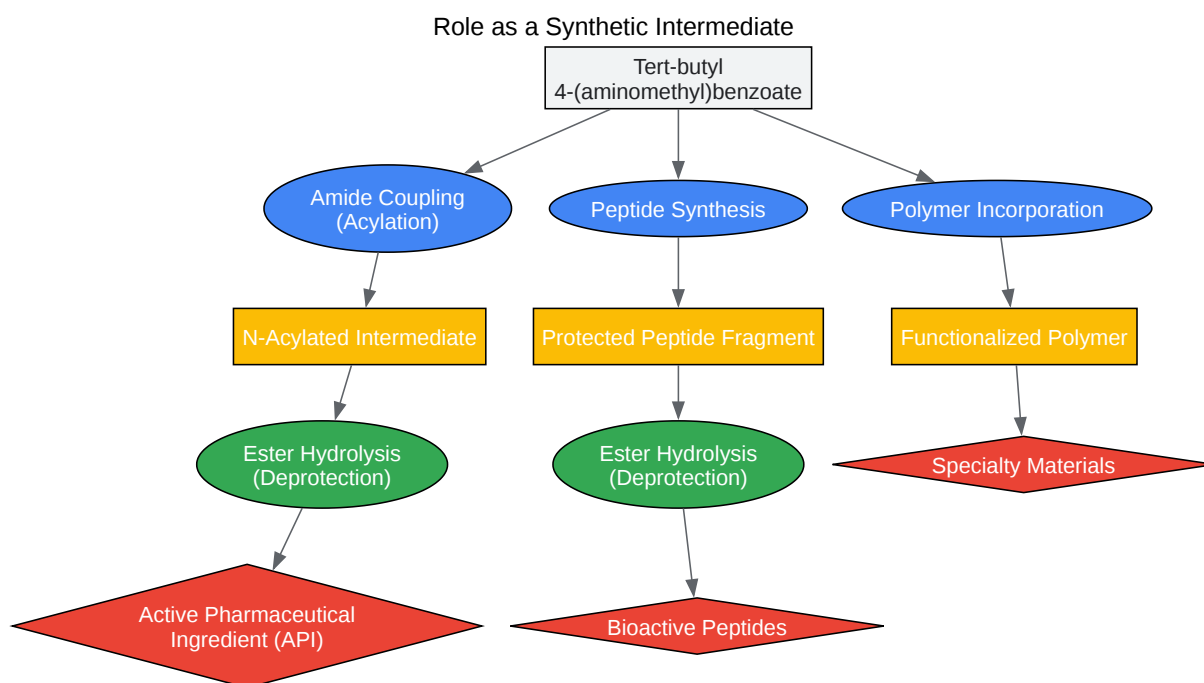
A high-level overview of the synthesis and purification process.

Methodology: Synthesis and Purification

- **Reaction Setup:** The appropriate precursor is dissolved in methanol.
- **Catalyst Addition:** Palladium on activated charcoal is added to the solution.
- **Hydrogenation:** The mixture is subjected to a hydrogen atmosphere under appropriate pressure and temperature until the reaction is complete (monitored by techniques like TLC or GC).
- **Filtration:** The reaction mixture is filtered to remove the palladium catalyst.
- **Solvent Removal:** The methanol is removed under reduced pressure.
- **Purification:** The resulting crude product is purified, typically using column chromatography, to yield the final high-purity **tert-butyl 4-(aminomethyl)benzoate**.

Applications in Drug Development and Organic Synthesis

Tert-butyl 4-(aminomethyl)benzoate serves as a key intermediate in the synthesis of more complex molecules. The primary amine provides a reactive site for amide bond formation, while the tert-butyl ester protects the carboxylic acid, preventing it from participating in unwanted side reactions. This dual functionality is leveraged in pharmaceutical research to build novel molecular scaffolds.[1] It is a reactant in the preparation of benzimidazoles, which have applications as protein kinase inhibitors.[9]



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Application pathways of the title compound in synthesis.

Safety and Handling

Proper handling of **tert-butyl 4-(aminomethyl)benzoate** is essential in a laboratory setting. It is classified as harmful and an irritant.

Safety Information	Details	Reference
Signal Word	Warning	[2]
Pictogram	GHS07 (Harmful/Irritant)	[2]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should be strictly followed.[\[10\]](#)[\[11\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[11\]](#)

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